

# Technical Guide: Molecular Weight of (S)-3-aminopiperidin-2-one hydrochloride

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## Compound of Interest

Compound Name: (S)-3-aminopiperidin-2-one  
hydrochloride

Cat. No.: B569101

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## Abstract

This technical guide provides a detailed analysis of the molecular weight of **(S)-3-aminopiperidin-2-one hydrochloride**, a compound of interest in pharmaceutical research and development. The document outlines the molecular formula and presents a comprehensive breakdown of its elemental composition. All quantitative data is summarized in a structured table for clarity and ease of reference by researchers, scientists, and drug development professionals. A logical workflow for the molecular weight calculation is also provided.

## Introduction

An accurate determination of molecular weight is a fundamental prerequisite for a wide range of scientific applications, including stoichiometry, solution preparation, and analytical characterization. This guide focuses on **(S)-3-aminopiperidin-2-one hydrochloride**, detailing the calculation of its molecular weight based on its elemental constituents.

## Molecular Formula and Structure

The chemical formula for **(S)-3-aminopiperidin-2-one hydrochloride** is  $C_5H_{11}ClN_2O$ .<sup>[1]</sup> This formula indicates that each molecule is composed of carbon, hydrogen, chlorine, nitrogen, and oxygen atoms. The hydrochloride salt is formed from the parent compound, (S)-3-aminopiperidin-2-one ( $C_5H_{10}N_2O$ )<sup>[2][3][4][5]</sup>, and one equivalent of hydrogen chloride (HCl).

## Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the molecular formula  $C_5H_{11}ClN_2O$  and the standard atomic weights of the constituent elements.

## Elemental Composition and Atomic Weights

The following table provides a detailed breakdown of the molecular weight calculation for **(S)-3-aminopiperidin-2-one hydrochloride**.

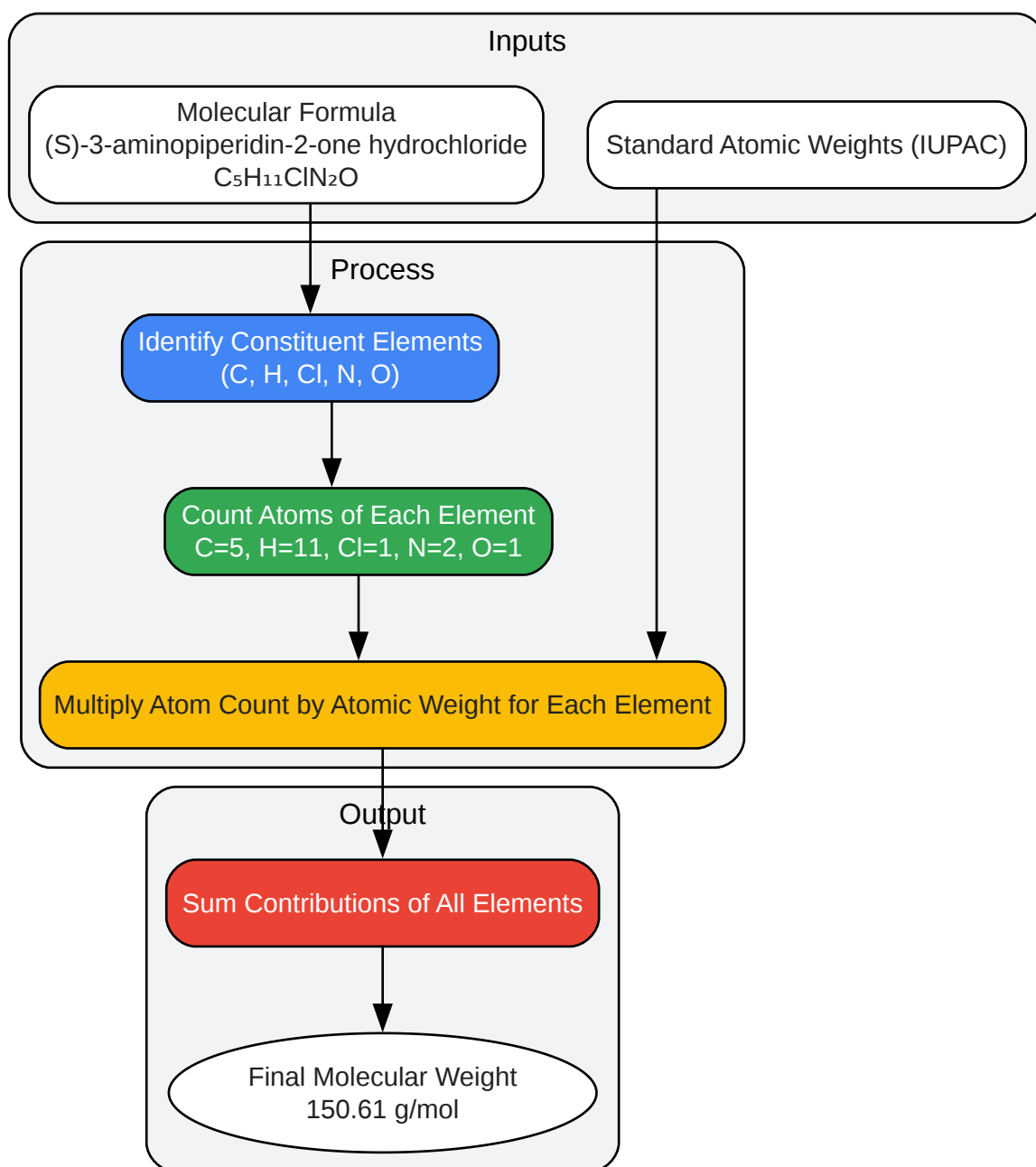
Element	Symbol	Count	Atomic Weight ( g/mol )	Total Contribution ( g/mol )
Carbon	C	5	12.011	60.055
Hydrogen	H	11	1.008	11.088
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	2	14.007	28.014
Oxygen	O	1	15.999	15.999
Total			150.609	

Note: Atomic weights are based on IUPAC standard atomic weights.

Based on this calculation, the molecular weight of **(S)-3-aminopiperidin-2-one hydrochloride** is approximately 150.61 g/mol .[\[1\]](#)

## Logical Workflow for Molecular Weight Determination

The following diagram illustrates the logical process for determining the molecular weight of a chemical compound from its formula.



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Caption: Logical workflow for molecular weight calculation.

## Conclusion

This guide has detailed the determination of the molecular weight of **(S)-3-aminopiperidin-2-one hydrochloride**. By systematically identifying the elemental composition from the molecular

formula and utilizing standard atomic weights, the molecular weight is calculated to be 150.61 g/mol . This value is a critical parameter for any quantitative work involving this compound.

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## References

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